

hexaketocyclohexane stability and reactivity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

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Chemical Identification & Properties

The table below summarizes the identification and basic physicochemical properties of hexaketocyclohexane octahydrate from a safety data sheet [1].

Property	Value / Description
Product Name	HEXAKETOCYCLOHEXANE OCTAHYDRATE [1]
Synonyms	cyclohexane-1,2,3,4,5,6-hexaone [1]
CAS Number	527-31-1 [1]
Molecular Formula	C ₆ O ₆ [1]
Molecular Weight	168.06 g/mol [1]
Physical State	Powder [1]
Color	Beige to gray-brown [1]
Density	1.967 g/cm ³ [1]
Melting Point	-9°C (lit.) [1]

Property	Value / Description
Boiling Point	156°C (lit.) [1]
Flash Point	79°C (lit.) [1]

Application in Carbonylative Transformation

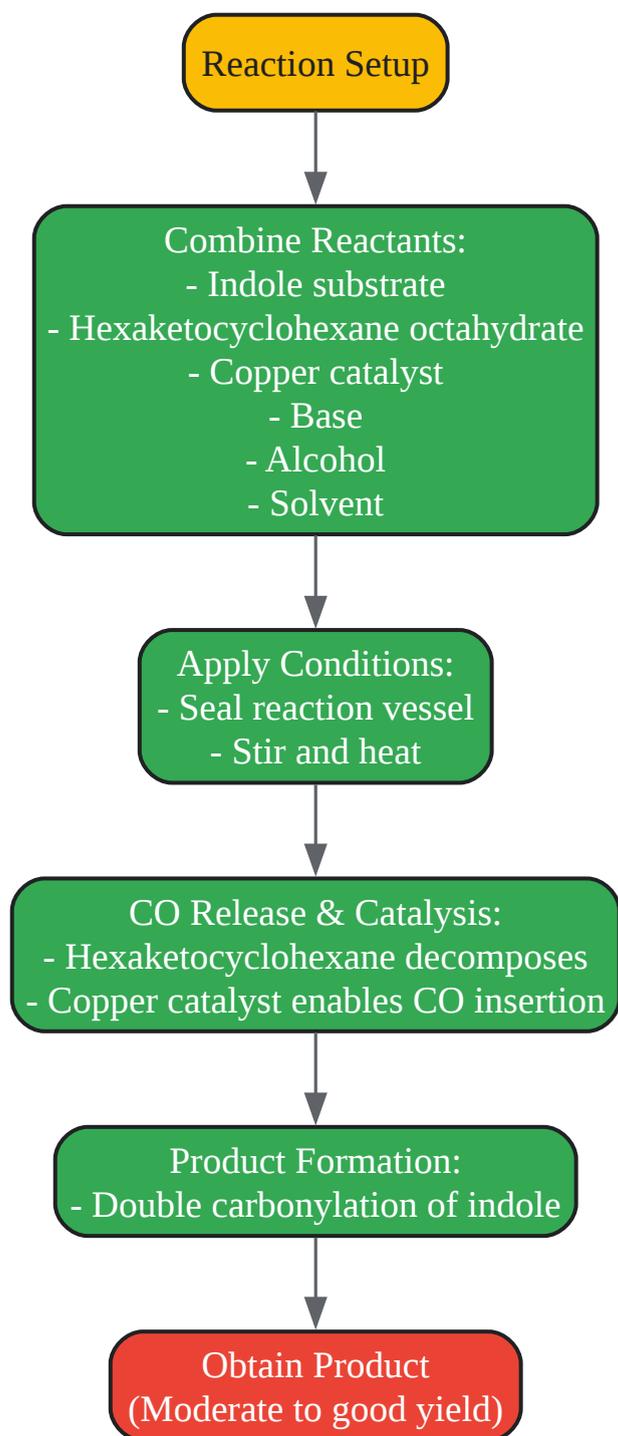
One research communication details the use of hexaketocyclohexane octahydrate as a carbon monoxide (CO) source in a copper-catalyzed reaction [2].

Experimental Protocol

The following methodology is adapted from the publication [2]:

- **Reaction Setup:** A mixture of indole substrate, hexaketocyclohexane octahydrate, a copper catalyst, a base, and an alcohol reactant is prepared in a suitable solvent.
- **Reaction Conditions:** The reaction vessel is sealed, and the mixture is stirred and heated for a specified period to allow the reaction to proceed.
- **Mechanism:** The hexaketocyclohexane octahydrate decomposes under the reaction conditions, acting as a source of carbon monoxide. The copper catalyst then facilitates the insertion of CO into the indole substrate, followed by a reaction with the alcohol to form a double carbonylation product.
- **Outcome:** The procedure is reported to provide moderate to good yields of the desired products with wide functional group tolerance [2].

The diagram below illustrates the logical workflow of this experimental protocol.



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Experimental workflow for copper-catalyzed carbonylation using hexaketocyclohexane octahydrate.

Handling & Stability Considerations

The safety data sheet indicates the following hazards and handling guidelines [1]:

- **Stability:** The chemical is stable under recommended storage conditions [1].
- **Incompatibilities:** No specific data is available, but it should be stored apart from foodstuff containers or incompatible materials [1].
- **Safe Handling:** Avoid dust formation, breathing vapors, and contact with skin and eyes. Handle in a well-ventilated place using personal protective equipment and non-sparking tools [1].
- **Safe Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place [1].

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References

1. OCTAHYDRATE - Safety Data Sheet HEXAKETOCYCLOHEXANE [chemicalbook.com]
2. Copper-catalyzed carbonylative transformations of indoles with... [pubs.rsc.org]

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Address: Ontario, CA 91761, United States

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